

standard operating procedure for UZH1b solution preparation

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Compound of Interest

Compound Name: UZH1b
Cat. No.: B10828088

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Application Notes and Protocols: UZH1b

Audience: Researchers, scientists, and drug development professionals.

Introduction

UZH1b is a chemical compound identified as the enantiomer of UZH1a, a known inhibitor of the METTL3 methyltransferase.[1][2][3] In contrast to its active counterpart, **UZH1b** serves as a valuable negative control in experimental settings due to its significantly reduced inhibitory activity against METTL3, with a reported IC50 value of 28 μM . [2][3] This document provides a detailed standard operating procedure for the preparation of **UZH1b** solutions and general protocols for its application in cell-based assays.

Physicochemical Data

A summary of the key quantitative data for **UZH1b** is presented in the table below for easy reference.

| Property | Value |
|--------------------------|---|
| Chemical Name | N-[[[(3S)-1-[6-(benzylamino)pyrimidin-4-yl]-3-hydroxypiperidin-3-yl]methyl]-4-[(4,4-dimethylpiperidin-1-yl)methyl]-2-hydroxybenzamide |
| Molecular Formula | C ₃₂ H ₄₂ N ₆ O ₃ |
| Molecular Weight | 558.71 g/mol |
| CAS Number | 2814392-17-9 |
| Appearance | Solid, Off-white to light yellow powder |
| Purity | ≥98% |
| Solubility | Soluble in DMSO (100 mg/mL or 178.98 mM) with ultrasonic and warming to 60°C.[2] |
| Storage (Solid) | Store at -20°C for up to 3 years.[3] |
| Storage (Stock Solution) | Store at -80°C for up to 6 months or -20°C for up to 1 month.[3] |

Experimental Protocols

Preparation of UZH1b Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **UZH1b** in dimethyl sulfoxide (DMSO).

Materials:

- **UZH1b** solid powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Water bath or heat block (optional, for aiding dissolution)
- Calibrated pipettes and sterile tips

Procedure:

- **Equilibration:** Allow the vial containing solid **UZH1b** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the required amount of **UZH1b** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.59 mg of **UZH1b** (Molecular Weight: 558.71 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **UZH1b** powder. For a 10 mM stock, if you weighed 5.59 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly to dissolve the compound. If necessary, gentle warming (up to 60°C) and ultrasonic agitation can be used to aid dissolution.[2]
- **Sterilization (Optional):** If required for sterile cell culture applications, the prepared stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[3]

Preparation of Working Solutions

This protocol outlines the dilution of the **UZH1b** stock solution to final working concentrations for cell-based assays.

Materials:

- 10 mM **UZH1b** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile microcentrifuge tubes or plates

- Calibrated pipettes and sterile tips

Procedure:

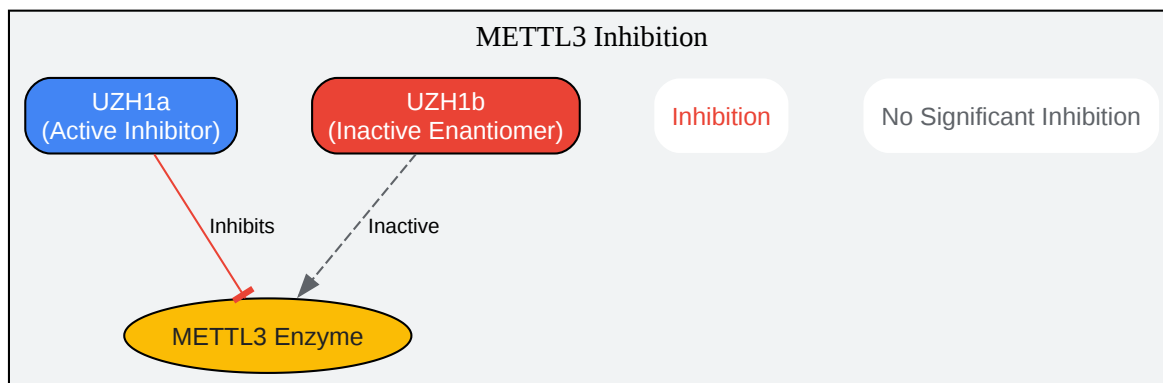
- Thawing: Thaw a single aliquot of the 10 mM **UZH1b** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes, it is recommended to first prepare an intermediate dilution of the stock solution in the desired culture medium or buffer. For example, to prepare a 100 μ M intermediate solution, dilute the 10 mM stock 1:100.
- Final Dilution: Further dilute the intermediate solution to the final desired working concentration. For example, to treat cells with 20 μ M **UZH1b**, dilute the 100 μ M intermediate solution 1:5 in the final culture volume.
- Vehicle Control: It is crucial to include a vehicle control in all experiments. This control should contain the same final concentration of DMSO as the **UZH1b**-treated samples.

Diagrams



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Caption: Workflow for **UZH1b** stock and working solution preparation.



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Caption: **UZH1b** as an inactive control for the METTL3 inhibitor UZH1a.

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